Experimental setup for formylation of substituted phenols

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Compound of Interest

Compound Name:	*2-Ethoxy-5-methoxybenzaldehyde*
CAS No.:	*39206-04-7*
Cat. No.:	*B3264483*

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Executive Summary

The introduction of a formyl group (-CHO) onto a phenolic ring is a cornerstone transformation in medicinal chemistry, serving as a gateway to salicylaldehyde derivatives—critical precursors for Schiff base ligands, pharmacophores, and heterocyclic scaffolds (e.g., coumarins, benzofurans).

While classical methods like the Reimer-Tiemann reaction utilize harsh conditions and often suffer from poor regioselectivity (ortho/para mixtures) and low yields, modern drug development demands higher precision. This guide focuses on the Magnesium-Mediated Ortho-Formylation (The Casiraghi-Skattebøl Method) as the "Gold Standard" for synthesizing substituted salicylaldehydes. It offers exclusive ortho-selectivity, mild conditions, and scalability. [1] We also detail the Duff Reaction as a robust, metal-free alternative for specific electron-rich substrates.

Strategic Methodology Selection

Choosing the right formylation strategy is dictated by substrate sensitivity and required purity.

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Feature	Mg-Mediated (Casiraghi-Skattebøl)	Duff Reaction	Reimer-Tiemann
Primary Reagents	$MgCl_2$, Et_3N, Paraformaldehyde	HMTA, TFA or AcOH	$CHCl_3$, NaOH (aq)
Selectivity	Exclusive Ortho	Predominantly Ortho	Ortho + Para mixtures
Yield (Typical)	High (70–95%)	Moderate (40–60%)	Low to Moderate (20–50%)
Mechanism	Coord. Complex / Redox Transfer	Mannich-type / Hydrolysis	Carbene Insertion ($:CCl_2$)
Substrate Scope	Broad (EWG & EDG tolerant)	Best for Electron-Rich rings	Limited (Phenol/Naphthol)
Safety Profile	Mild (THF reflux)	Acidic (TFA is corrosive)	Toxic ($CHCl_3$), Exothermic
Recommendation	Primary Protocol	Secondary Protocol	Historical / Low Priority

Primary Protocol: Magnesium-Mediated Ortho-Formylation

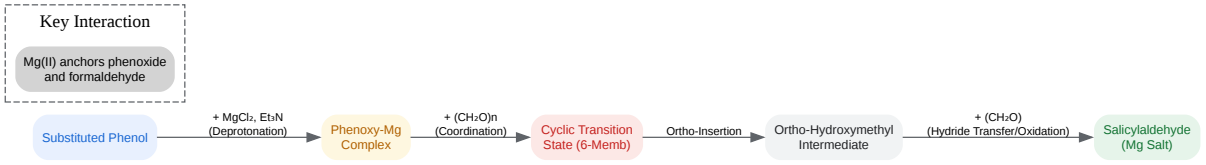
Methodology: The Casiraghi-Skattebøl Protocol Target Audience: Process Chemists, Medicinal Chemists

This method utilizes a "soft" magnesium Lewis acid to coordinate the phenoxide oxygen. This coordination tightly directs the incoming formaldehyde electrophile to the ortho position via a cyclic transition state, preventing para attack.

Mechanistic Pathway

The reaction proceeds through a unique redox mechanism where excess formaldehyde acts as both the carbon source and the oxidant (accepting a hydride).

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Figure 1: Mechanistic flow of the Magnesium-mediated ortho-formylation.[2][3][4] Note the dual role of formaldehyde.

Detailed Experimental Protocol

Reagents:

- Substituted Phenol (1.0 equiv)
- Anhydrous Magnesium Chloride ($MgCl_2$) (1.5 equiv)
- Triethylamine (Et_3N) (3.75 equiv)
- Paraformaldehyde (PF) (6.75 equiv)
- Solvent: Anhydrous THF (or Acetonitrile)

Step-by-Step Workflow:

- Complex Formation:
  - In a dry 3-neck round-bottom flask under Nitrogen/Argon, charge Phenol (10 mmol) and Anhydrous THF (50 mL).
  - Add $MgCl_2$ (1.43 g, 15 mmol) and Et_3N (5.2 mL, 37.5 mmol).
  - Observation: The mixture will typically turn opaque or slightly cloudy as the phenoxymagnesium complex forms. Stir at room temperature for 15–20 minutes.

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- Formylation:
  - Add Paraformaldehyde (2.03 g, 67.5 mmol) in one portion.
  - Critical Step: Heat the mixture to a gentle reflux (approx. 70–75°C).
  - Maintain reflux for 2–4 hours.
  - Monitoring: Monitor by TLC (silica, Hexane/EtOAc). The intermediate hydroxymethyl species may appear transiently, but the aldehyde spot should become dominant.
- Work-up (Hydrolysis):
  - Cool the reaction mixture to room temperature.
  - Quench by adding 10% HCl (aq) or 1M H_2SO_4 slowly until the pH is acidic (~pH 2–3). This breaks the Mg-chelate.
  - Extract with Diethyl Ether or Ethyl Acetate (3 x 30 mL).
- Purification:
  - Wash combined organics with Brine, dry over anhydrous $MgSO_4$, and concentrate in vacuo.
  - Purify via flash column chromatography or recrystallization (ethanol/water) depending on solid/oil state.

Troubleshooting & Optimization

- Low Yield? Ensure $MgCl_2$ is strictly anhydrous. Hydrated salts fail to form the tight coordination complex required for ortho direction.
- Incomplete Reaction? The stoichiometry of Paraformaldehyde is high (6.75 eq) because it serves as the oxidant. Do not reduce this amount.
- Viscosity: The reaction slurry can become thick. Ensure efficient magnetic or mechanical stirring.

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Secondary Protocol: The Duff Reaction

Methodology: Acid-Mediated Formylation Target Audience: Researchers working with highly electron-rich phenols (e.g., 2,4-di-tert-butylphenol) or when metal waste is a concern.

The Duff reaction uses Hexamethylenetetramine (HMTA) as a "masked" formyl equivalent.[4] It proceeds via an ortho-quinone methide intermediate.

Experimental Protocol

Reagents:

- Substituted Phenol (1.0 equiv)
- Hexamethylenetetramine (HMTA) (1.0 – 2.0 equiv)
- Solvent: Trifluoroacetic Acid (TFA) (Preferred for modern applications) or Glacial Acetic Acid.

Step-by-Step Workflow:

- Addition: Dissolve Phenol (10 mmol) and HMTA (1.4 g, 10 mmol) in TFA (15 mL).
- Heating: Heat the mixture to reflux (approx. 70–90°C) for 1–12 hours.
  - Note: Electron-withdrawing groups require longer reaction times.
- Hydrolysis: Pour the hot reaction mixture into 4M HCl (30 mL) and stir for 30 minutes to hydrolyze the iminium intermediate.
- Extraction: Extract with Dichloromethane (DCM), wash with water and brine, dry, and concentrate.

Characterization & Validation

Successful formylation is distinctively validated using NMR and IR spectroscopy.

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Technique	Diagnostic Signal	Notes
^{1}H NMR	δ 9.8 – 11.5 ppm (Singlet)	Aldehyde proton. Often deshielded due to intramolecular H-bonding with the phenolic -OH.
^{1}H NMR	δ 11.0 – 12.0 ppm (Broad Singlet)	Phenolic -OH proton. Sharpens and shifts downfield due to H-bonding.
IR (ATR)	1650 – 1690 cm^{-1}	C=O Stretch. Lower frequency than typical aldehydes due to conjugation and H-bonding.
^{13}C NMR	δ 190 – 196 ppm	Carbonyl carbon.

Self-Validation Check:

- If the aldehyde proton appears but the -OH signal is not significantly downfield (>10 ppm), check for para-formylation (rare in Mg-method, possible in Reimer-Tiemann).
- Intramolecular H-bonding is a hallmark of ortho-salicylaldehydes.

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